Introduction: The Significance of the Substituted Indole Scaffold

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Compound of Interest

Compound Name:	*6-Methoxy-5-methyl-1H-indole*
CAS No.:	*1071973-95-9*
Cat. No.:	*B1591823*

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The indole ring system, a fusion of a benzene and a pyrrole ring, stands as a "privileged structure" in the realm of medicinal chemistry and natural product synthesis.[1][2] Its prevalence in biologically active compounds, from the essential amino acid tryptophan to complex alkaloids, underscores its versatile role in molecular recognition and biological function.[2][3] The strategic functionalization of the indole core allows for the fine-tuning of its electronic and steric properties, leading to the development of novel therapeutic agents.[4]

This guide focuses on a specific derivative, **6-Methoxy-5-methyl-1H-indole**. The introduction of an electron-donating methoxy group and a weakly activating methyl group onto the benzene portion of the indole nucleus significantly influences its reactivity and potential biological activity.[3][5] This document serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth insights into the physicochemical properties, spectroscopic signature, synthesis, reactivity, and potential applications of this valuable chemical entity.

PART 1: Physicochemical and Spectroscopic Profile

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Understanding the fundamental physical and spectroscopic properties of a molecule is the cornerstone of its application in research and development.

Physicochemical Data

The key computed and experimental properties of **6-Methoxy-5-methyl-1H-indole** are summarized below, providing a foundational dataset for experimental design.

Property	Value	Source
IUPAC Name	6-methoxy-5-methyl-1H-indole	PubChem[6]
CAS Number	1071973-95-9	PubChem[6]
Molecular Formula	$C_{10}H_{11}NO$	PubChem[6]
Molecular Weight	161.20 g/mol	PubChem[6]
Canonical SMILES	CC1=CC2=C(C=C1OC)NC=C2	PubChem[6]
InChI	InChI=1S/C10H11NO/c1-7-5-8-3-4-11-9(8)6-10(7)12-2/h3-6,11H,1-2H3	PubChem[6]
InChIKey	DYUQQIYVHISYAL-UHFFFAOYSA-N	PubChem[6]
XLogP3	2.4	PubChem[6]
Hydrogen Bond Donor Count	1	PubChem[6]
Hydrogen Bond Acceptor Count	2	PubChem[6]
Polar Surface Area	25.02 $Å^2$	PubChem[7]

Spectroscopic Signature

Spectroscopic analysis is critical for the unambiguous identification and characterization of **6-Methoxy-5-methyl-1H-indole**. While a comprehensive experimental dataset for this specific

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molecule is not widely published, its spectral characteristics can be reliably predicted based on its structural features and data from closely related analogs.[8][9][10]

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the N-H proton of the indole ring, and the methyl and methoxy protons. The protons on the pyrrole ring (at C2, C3, and N1) and the benzene ring (at C4 and C7) will have characteristic chemical shifts and coupling patterns influenced by the substituents.

- ^{13}C NMR Spectroscopy: The carbon spectrum will display ten unique signals corresponding to each carbon atom in the structure. The chemical shifts of the carbons in the benzene ring will be significantly affected by the electron-donating methoxy and methyl groups.

- Infrared (IR) Spectroscopy: The IR spectrum provides key information about the functional groups present.[11][12][13] Characteristic absorption bands would include:
  - A sharp peak around 3400 cm^{-1} corresponding to the N-H stretching vibration.
  - Multiple peaks in the 2850-3000 cm^{-1} region due to C-H stretching of the methyl and methoxy groups.
  - Aromatic C=C stretching vibrations in the 1500-1600 cm^{-1} range.
  - A strong C-O stretching band for the methoxy ether linkage, typically around 1200-1250 cm^{-1}.

- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) would show a prominent molecular ion (M^+) peak at m/z 161.[14] Fragmentation patterns would likely involve the loss of a methyl radical (CH_3) from the methoxy group or other characteristic cleavages of the indole ring.

PART 2: Synthesis and Chemical Reactivity

The utility of **6-Methoxy-5-methyl-1H-indole** as a building block is defined by its synthesis and inherent reactivity.

Synthetic Strategies

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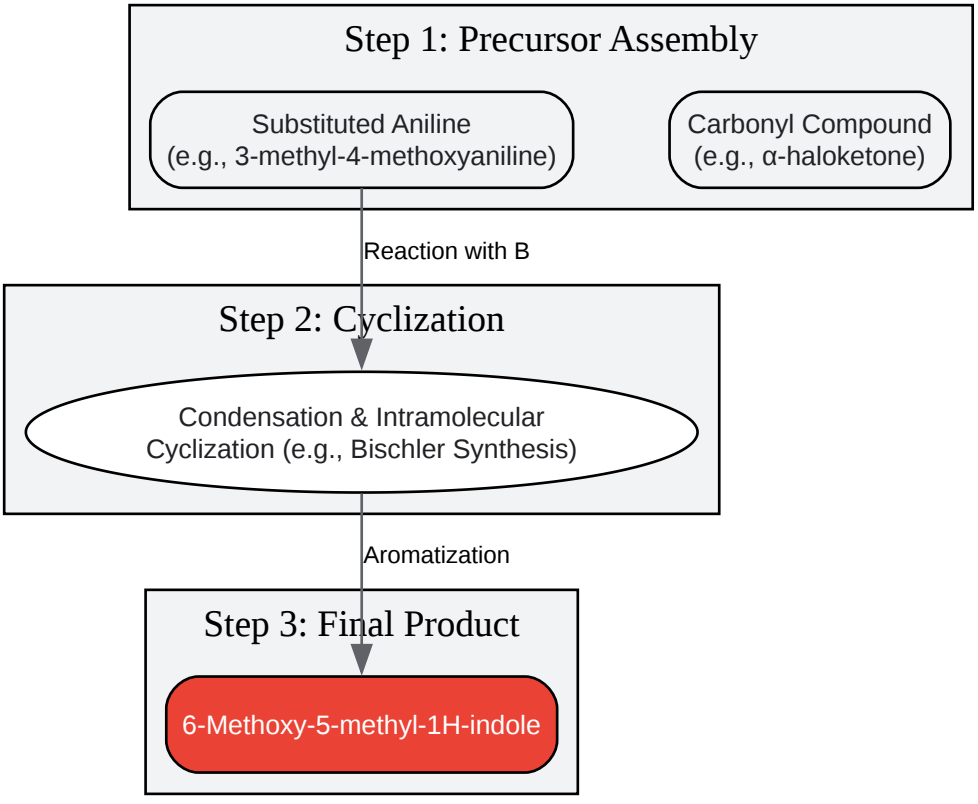
The synthesis of methoxy-activated indoles can be achieved through various established methods, with classic named reactions like the Fischer, Bischler, and Hemetsberger indole syntheses being common strategies.[3] These methods typically involve the cyclization of appropriately substituted anilines or phenylhydrazines.

A plausible modern approach could involve a domino reaction or a transition-metal-catalyzed cross-coupling strategy, which are increasingly employed for their efficiency and functional group tolerance.[15] For instance, a synthesis could be envisioned starting from a substituted 2-methoxytoluene derivative reacting with a nitrile.[15]

Below is a diagram illustrating a generalized synthetic workflow.



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Caption: Generalized workflow for the synthesis of a substituted indole.

Experimental Protocol: Illustrative Synthesis

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This protocol describes a hypothetical but chemically sound procedure based on established indole synthesis principles.

- Step 1: Preparation of the Hydrazone Intermediate.
  - To a solution of 4-methoxy-3-methylphenylhydrazine hydrochloride (1.0 eq) in ethanol, add sodium acetate (1.1 eq).
  - Stir the mixture at room temperature for 15 minutes.
  - Add pyruvic acid (1.05 eq) dropwise and continue stirring at room temperature for 2 hours.
  - Monitor the reaction by TLC until the starting material is consumed.
  - Filter the resulting precipitate, wash with cold water, and dry under vacuum to yield the corresponding phenylhydrazone.
- Step 2: Fischer Indole Cyclization.
  - Add the dried phenylhydrazone (1.0 eq) to a solution of polyphosphoric acid (PPA) or another suitable acidic catalyst (e.g., $ZnCl_2$).
  - Heat the reaction mixture to 80-100°C for 1-2 hours.
  - Cool the mixture to room temperature and carefully pour it onto crushed ice.
  - Neutralize the solution with a saturated sodium bicarbonate solution.
  - Extract the aqueous layer with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Step 3: Purification.
  - Purify the crude product via silica gel column chromatography using a hexane/ethyl acetate gradient to obtain pure **6-methoxy-5-methyl-1H-indole**-2-carboxylic acid.

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- Step 4: Decarboxylation (if necessary).
    - Heat the resulting carboxylic acid in quinoline with a copper catalyst to effect decarboxylation, yielding the target **6-Methoxy-5-methyl-1H-indole**.

Chemical Reactivity

The reactivity of the indole nucleus is governed by its electron-rich nature, making it highly susceptible to electrophilic attack. The presence of methoxy and methyl substituents on the benzene ring further enhances this reactivity.[3][5]

- Electron-Donating Effects: The methoxy group at the C6 position is a strong activating group, donating electron density to the aromatic system via resonance. The methyl group at C5 is a weaker activating group, donating density through hyperconjugation. These combined effects make the entire indole ring system more nucleophilic than indole itself.

- Regioselectivity: Electrophilic substitution on the indole ring overwhelmingly favors the C3 position due to the ability of the nitrogen atom to stabilize the resulting cationic intermediate (the Wheland intermediate). If the C3 position is blocked, substitution may occur at C2 or on the benzene ring. The activating groups at C5 and C6 will direct further electrophilic aromatic substitution primarily to the C4 and C7 positions.

Caption: Reactivity profile of **6-Methoxy-5-methyl-1H-indole**.

PART 3: Applications in Research and Drug Discovery

The unique electronic properties of **6-Methoxy-5-methyl-1H-indole** make it a highly attractive scaffold for the synthesis of novel bioactive molecules.

- Pharmaceutical Development: Indole derivatives are central to many approved drugs for conditions ranging from migraines to cancer.[4] Methoxy-substituted indoles, in particular, are explored for their potential as anticancer, anti-inflammatory, and neuroprotective agents.[3][16] The methoxy group can enhance binding to biological targets and improve pharmacokinetic properties.[5] This specific compound can serve as a key intermediate for creating libraries of novel compounds for high-throughput screening.

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- Biochemical Research: As a functionalized analog of tryptophan, this molecule can be used as a chemical probe to study biological processes involving indole recognition, such as enzyme-substrate interactions or protein folding.[3]

- Materials Science: The electron-rich nature of the indole ring allows for its incorporation into organic electronic materials, such as polymers for sensors or organic light-emitting diodes (OLEDs). The substituents can be used to tune the material's electronic and physical properties.[16]

Conclusion

6-Methoxy-5-methyl-1H-indole is a valuable heterocyclic compound characterized by an electron-rich aromatic system. Its physicochemical properties, predictable spectroscopic signature, and enhanced reactivity make it a versatile building block in organic synthesis. The strategic placement of the methoxy and methyl groups activates the indole core, providing a clear regiochemical handle for further functionalization. For researchers in drug discovery, medicinal chemistry, and materials science, this compound represents a promising starting point for the development of novel molecules with tailored biological activities and functional properties.

References

- PubChem. **6-Methoxy-5-methyl-1H-indole**. National Center for Biotechnology Information. [Link]

- PubChem. 6-Methoxy-1H-indole. National Center for Biotechnology Information. [Link]

- Chemsrc. 5-Methoxy-6-methyl-1H-indole. [Link]

- Taber, D. F., & Stranberg, P. J. (2011).

- SpectraBase. 6-METHOXY-4-(METHOXYMETHYL)-1H-INDOL-5-OL. [Link]

- Organic Syntheses. 1H-Indole-2-acetic acid, 5-methoxy-, methyl ester. [Link]

- Royal Society of Chemistry. Supporting information for Methylation of Indoles and Pyrroles with Methanol. [Link]

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- ChemSynthesis. 6-methoxy-2-phenyl-1H-indole. [Link]
- Wiley-VCH. Supporting Information for Palladium-Catalyzed Direct C-H Arylation of Indoles. [Link]
- Organic Letters. Synthesis of Indoles via Domino Reactions of 2-Methoxytoluene and Nitriles. [Link]
- ResearchGate. Position matters: High resolution spectroscopy of 6-methoxyindole. [Link]
- MDPI. One-Pot Synthesis of Novel Multisubstituted 1-Alkoxyindoles. [Link]
- LookChem. 6-methoxy-7-methyl-1h-indole CAS NO.19500-05-1. [Link]
- MDPI. Discovery of a New Polymorph of 5-Methoxy-1H-Indole-2-Carboxylic Acid. [Link]
- PubChem. 5-Methoxyindole. [Link]
- NIST WebBook. 1H-Indole, 5-methoxy-. [Link]
- National Institutes of Health. 1H-indole-3-carboxamide (CPI-1205), a Potent and Selective Inhibitor of Histone Methyltransferase EZH2. [Link]
- Frontiers. Six-component synthesis and biological activity of novel spiropyridoindolepyrrolidine derivatives. [Link]
- Royal Society of Chemistry. Synthesis of indole derivatives as prevalent moieties present in selected alkaloids. [Link]
- Russian Chemical Bulletin. Biological activity and synthesis of 5,6-dihydroxyindole-2-carboxylic acid. [Link]
- News-Medical.net. Indole chemistry breakthrough opens doors for more effective drug synthesis. [Link]
- MDPI. Design, Synthesis and Biological Activity of Novel Methoxy- and Hydroxy-Substituted N-Benzimidazole-Derived Carboxamides. [Link]

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- National Institutes of Health. 5-Methoxy-1-[(5-methoxy-1H-indol-2-yl)methyl]-1H-indole. [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. Synthesis of indole derivatives as prevalent moieties present in selected alkaloids - RSC Advances (RSC Publishing) DOI:10.1039/D1RA05972F [pubs.rsc.org]
- 3. soc.chim.it [soc.chim.it]
- 4. news-medical.net [news-medical.net]
- 5. 5,6-dimethoxy-2-methyl-1H-indole | 57330-45-7 | Benchchem [benchchem.com]
- 6. 6-Methoxy-5-methyl-1H-indole | C10H11NO | CID 19803837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 5-Methoxy-6-methyl-1H-indole | CAS#:3139-10-4 | Chemsrc [chemsrc.com]
- 8. 6-Methoxy-1H-indole | C9H9NO | CID 76659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 6-Methoxyindole(3189-13-7) 1H NMR [m.chemicalbook.com]
- 10. rsc.org [rsc.org]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. mdpi.com [mdpi.com]
- 13. 5-Methoxyindole | C9H9NO | CID 13872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. 1H-Indole, 5-methoxy- [webbook.nist.gov]
- 15. par.nsf.gov [par.nsf.gov]
- 16. chemimpex.com [chemimpex.com]
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